

3-Cyclohexylpropanoic acid CAS number 701-97-3

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Compound of Interest

Compound Name: 3-Cyclohexylpropanoic acid

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An In-Depth Technical Guide to **3-Cyclohexylpropanoic Acid** (CAS 701-97-3): Properties, Synthesis, and Applications in Modern Research

Abstract

3-Cyclohexylpropanoic acid (CAS 701-97-3), also known as cyclohexanepropionic acid, is a versatile carboxylic acid characterized by a cyclohexyl group attached to a propionic acid backbone. This unique structure imparts favorable properties such as enhanced solubility and reactivity, making it a valuable intermediate in a multitude of scientific and industrial fields.^[1] This technical guide provides a comprehensive overview of its physicochemical properties, detailed synthetic protocols, key analytical methodologies, and significant applications. It is intended for researchers, chemists, and drug development professionals who utilize this compound as a critical building block in organic synthesis, from pharmaceuticals and specialty polymers to agrochemicals and fragrances.^{[1][2][3]}

Physicochemical and Spectroscopic Properties

The utility of **3-Cyclohexylpropanoic acid** as a synthetic intermediate is fundamentally derived from its distinct physical and chemical characteristics. It exists as a clear, colorless to slightly yellow liquid at room temperature, a property that simplifies its handling and transfer in laboratory settings.^{[1][4][5]} Its molecular structure, combining a non-polar cyclohexyl ring with a polar carboxylic acid group, allows it to serve as a bridge between hydrophobic and hydrophilic moieties in more complex molecules.

Table 1: Key Physicochemical Properties of **3-Cyclohexylpropanoic Acid**

| Property | Value | Reference(s) |
|---------------------------------------|---|--------------|
| CAS Number | 701-97-3 | [1][2] |
| Molecular Formula | C ₉ H ₁₆ O ₂ | [1][2][6] |
| Molecular Weight | 156.22 g/mol | [1][6][7] |
| Appearance | Clear, colorless liquid | [1][4][5] |
| Melting Point | 14-17 °C | [1][3][8] |
| Boiling Point | 275.8 - 276.5 °C at 760 mmHg | [1][3][8] |
| Density | 0.912 - 1.006 g/cm ³ at 20-25 °C | [1][3][8] |
| Refractive Index (n _{20/D}) | 1.463 - 1.465 | [8][9] |
| Flash Point | >110 °C (>230 °F) | [3][8][9] |
| Water Solubility | Insoluble / 10 g/L (20 °C) | [3][5][8] |
| Synonyms | Cyclohexanepropionic acid, 3-Cyclohexylpropionic acid | [1][2][7] |

Spectroscopic Profile

Accurate characterization is paramount for verifying the identity and purity of **3-Cyclohexylpropanoic acid**. The expected spectroscopic data are summarized below.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The spectrum would feature characteristic signals for the cyclohexyl ring protons, typically in the upfield region (δ 0.8-1.8 ppm), as well as signals for the two methylene groups of the propanoic acid chain (δ ~1.5-2.5 ppm). The acidic proton of the carboxyl group would appear as a broad singlet far downfield (δ >10 ppm).
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The carbon spectrum would show distinct signals for the cyclohexyl carbons, the two aliphatic carbons of the side chain, and a characteristic downfield signal for the carbonyl carbon of the carboxylic acid (δ >170 ppm).

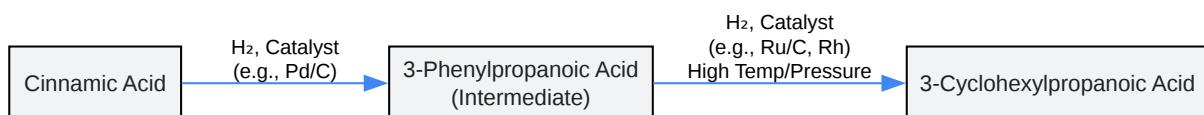
- IR (Infrared) Spectroscopy: The IR spectrum is dominated by a very broad absorption band in the 2500-3300 cm^{-1} region, which is characteristic of the O-H stretching of a hydrogen-bonded carboxylic acid. A strong, sharp peak corresponding to the C=O (carbonyl) stretch is expected around 1700-1725 cm^{-1} .
- Mass Spectrometry (MS): Electron Impact (EI) mass spectrometry would show the molecular ion peak (M^+) at $m/z = 156$. Subsequent fragmentation would likely involve the loss of the carboxyl group and fragmentation of the cyclohexyl ring.

Synthesis and Purification

The most prevalent and industrially relevant synthesis of **3-Cyclohexylpropanoic acid** involves the catalytic hydrogenation of cinnamic acid or its esters.^[10] This method is highly efficient because it allows for the selective reduction of the alkene double bond without affecting the carboxylic acid functional group or, in the case of starting with cinnamic acid, the phenyl ring which is subsequently hydrogenated under appropriate conditions.^{[11][12]}

Synthetic Pathway Overview

The conversion of cinnamic acid to **3-Cyclohexylpropanoic acid** is a two-stage reduction process. First, the exocyclic double bond of cinnamic acid is hydrogenated to form 3-phenylpropanoic acid. Second, the aromatic phenyl ring is fully hydrogenated to the cyclohexyl ring. This can often be achieved in a one-pot synthesis by selecting a robust catalyst and appropriate reaction conditions.



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Caption: Synthesis of **3-Cyclohexylpropanoic acid** via hydrogenation.

Detailed Experimental Protocol: Catalytic Hydrogenation of Cinnamic Acid

This protocol describes a robust method for synthesizing **3-Cyclohexylpropanoic acid**. The choice of a ruthenium-on-carbon (Ru/C) catalyst is strategic, as it is effective for hydrogenating aromatic rings.[10][13]

Reagents and Equipment:

- Cinnamic Acid (1.0 eq)
- Ruthenium on Carbon (Ru/C, 5 wt. %) catalyst (e.g., 1-5 mol %)
- Solvent (e.g., Methanol, Ethanol, or an alkaline solution)
- Hydrogen Gas (H₂)
- High-pressure hydrogenation reactor (autoclave)
- Filtration apparatus (e.g., Celite pad)
- Rotary evaporator
- Hydrochloric Acid (HCl) for acidification

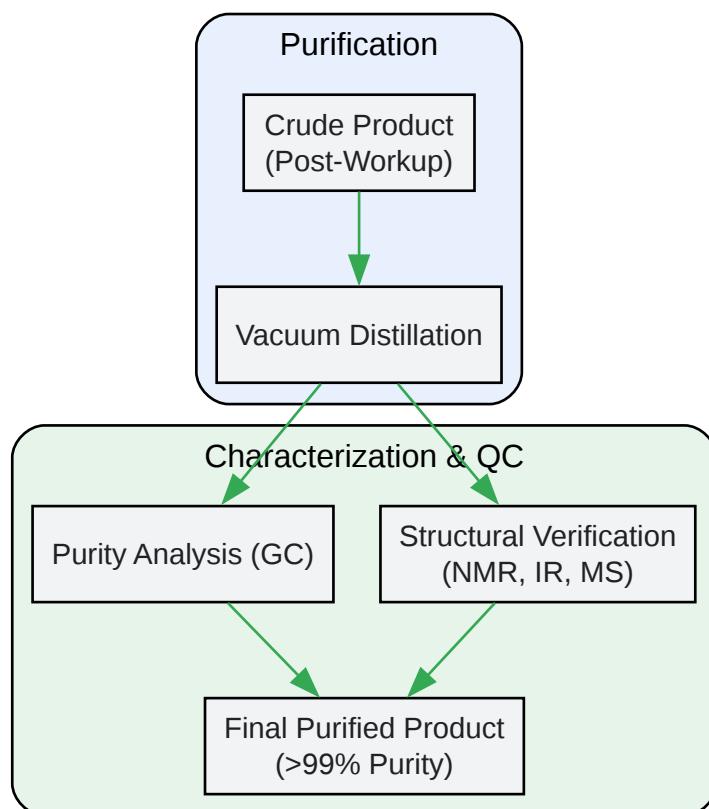
Procedure:

- **Reactor Setup:** Charge the high-pressure reactor with cinnamic acid and the chosen solvent. An alkaline solution can be used to first form the cinnamate salt.[13]
- **Catalyst Addition:** Under an inert atmosphere (e.g., nitrogen or argon), carefully add the Ru/C catalyst to the reaction mixture.
- **Hydrogenation:** Seal the reactor and purge it several times with hydrogen gas to remove any air. Pressurize the reactor with hydrogen to the desired pressure (e.g., 0.5-3.5 MPa) and begin heating to the target temperature (e.g., 120-140 °C).[13]
- **Reaction Monitoring:** Maintain the reaction under these conditions for 2-8 hours.[13] The reaction progress can be monitored by observing the cessation of hydrogen uptake.

- Work-up: After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Catalyst Removal: Filter the reaction mixture through a pad of Celite to remove the heterogeneous catalyst. Wash the Celite pad with a small amount of the solvent to ensure complete recovery of the product.
- Isolation: If the reaction was performed in an organic solvent, concentrate the filtrate using a rotary evaporator. If an alkaline solution was used, the filtrate containing the cinnamate salt is then acidified with HCl to a pH of 2-3, which precipitates the **3-Cyclohexylpropanoic acid**.^[13]
- Purification: The crude product can be purified by vacuum distillation to yield the final product as a clear liquid.

Purification and Characterization Workflow

A rigorous post-synthesis workflow is essential to ensure the final product meets the high purity standards ($\geq 99\%$ by GC) required for research and development.^[1]



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Caption: Post-synthesis purification and quality control workflow.

Key Applications in Research and Development

3-Cyclohexylpropanoic acid is not an end product in itself but rather a crucial starting material or intermediate. Its bifunctional nature—a reactive carboxylic acid handle and a sterically significant, lipophilic cyclohexyl moiety—drives its utility.

Pharmaceutical Intermediate and Building Block

In medicinal chemistry, the introduction of a cyclohexyl group can favorably modulate a drug candidate's properties, such as lipophilicity, metabolic stability, and membrane permeability.^[8]

- **Scaffold Synthesis:** It serves as a key building block for synthesizing a wide range of pharmaceuticals, particularly those targeting metabolic disorders.^[1]

- Drug Delivery: The compound has been shown to facilitate the oral delivery of other molecules, such as cromolyn, by enhancing permeation across biological membranes in rat models.[8]
- Derivatization: The carboxylic acid group is readily converted into other functional groups like esters, amides, and acid chlorides, opening up a vast chemical space for drug discovery.[2] [8] For instance, it is a precursor for synthesizing 2-[(1,2,4-triazol-3-yl)thio]acetamide derivatives and other intermediates like cyclohexanopropanol and cyclohexanopropanenitrile.[8]

Polymer and Materials Science

The compound's structure is leveraged in polymer chemistry to create specialty materials with enhanced characteristics.[1]

- Monomer/Modifier: It can be incorporated into polymer backbones or used as an additive to improve mechanical strength, thermal stability, and other physical properties, making it valuable for high-performance coatings and adhesives.[1]

Fragrance and Agrochemical Industries

- Fragrance Precursor: It is a well-known precursor for the synthesis of allyl cyclohexylpropionate, also known as "pineapple ester," a significant component in flavor and fragrance formulations.[3][10][13]
- Agrochemicals: It is explored as a potential additive in agrochemical formulations to improve the efficacy of herbicides and pesticides.[1]

Safety, Handling, and Storage

Proper handling and storage of **3-Cyclohexylpropanoic acid** are essential to ensure laboratory safety and maintain the compound's integrity.

Hazard Identification

The compound is classified under the Globally Harmonized System (GHS) with the following primary hazards:

Table 2: GHS Hazard Information

| Hazard Statement | Code | Class | Reference(s) |
|-------------------------------|------|--------------------------------------|---|
| Harmful if swallowed | H302 | Acute toxicity, Oral (Category 4) | [6] [7] |
| Causes skin irritation | H315 | Skin irritation (Category 2) | [6] [7] |
| Causes serious eye irritation | H319 | Eye irritation (Category 2A) | [6] [7] |

Recommended Handling and Personal Protective Equipment (PPE)

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood.[\[4\]](#)[\[5\]](#)
- Personal Protection: Wear appropriate protective eyeglasses or chemical safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[4\]](#)[\[6\]](#)

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[\[4\]](#)[\[5\]](#) Storage at 0-8 °C is sometimes recommended.[\[1\]](#)[\[14\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[6\]](#)[\[15\]](#)

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)

- Skin Contact: Remove contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. If irritation occurs, get medical advice.[4][6]
- Ingestion: If the person is conscious, rinse their mouth and have them drink 2-4 cupfuls of water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[4][5][6]
- Inhalation: Remove the person from exposure to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical aid.[4][5]

Conclusion

3-Cyclohexylpropanoic acid, CAS 701-97-3, is a foundational chemical intermediate whose value is demonstrated across a wide spectrum of applications. Its straightforward synthesis from common starting materials, combined with its versatile chemical handles, makes it an indispensable tool for chemists and researchers. From creating novel pharmaceutical scaffolds with improved pharmacokinetic profiles to engineering advanced polymers and crafting unique fragrances, this compound provides a reliable and effective solution for complex synthetic challenges. A thorough understanding of its properties, handling requirements, and synthetic methodologies, as outlined in this guide, is crucial for leveraging its full potential in scientific innovation.

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